

7-Methylbenzofuran: A Technical Guide for Advanced Research

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Compound of Interest

Compound Name: 7-Methylbenzofuran

CAS No.: 17059-52-8

Cat. No.: B050305

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Abstract

This technical guide provides an in-depth examination of **7-Methylbenzofuran**, a heterocyclic aromatic compound of significant interest to the chemical and pharmaceutical sciences. The document delineates its formal nomenclature, physicochemical properties, and detailed protocols for its structural elucidation via spectroscopic methods. Furthermore, it explores established synthetic methodologies and discusses the pivotal role of the benzofuran scaffold, specifically **7-Methylbenzofuran**, as a privileged structural motif in modern drug discovery and development. This guide is intended for researchers, chemists, and professionals in drug development seeking a comprehensive understanding of this important molecule.

Introduction and Nomenclature

Benzofuran is a heterocyclic compound consisting of a fused benzene and furan ring.^[1] Its derivatives are foundational scaffolds in a multitude of natural products and synthetic molecules, exhibiting a wide array of biological activities.^{[2][3]} These activities include but are not limited to anticancer, antimicrobial, anti-inflammatory, and antiviral properties.^{[2][4]} The

strategic placement of substituents on the benzofuran core allows for the fine-tuning of its pharmacological profile, making it a versatile platform for medicinal chemists.[1]

The subject of this guide, **7-Methylbenzofuran**, is a derivative where a methyl group is substituted at the 7-position of the benzofuran ring. According to the International Union of Pure and Applied Chemistry (IUPAC), its formal name is 7-methyl-1-benzofuran.[5] The numbering of the benzofuran ring system begins at the oxygen atom (position 1) and proceeds around the furan ring first.

Core Chemical Identifiers

To ensure unambiguous identification, the following identifiers are provided for **7-Methylbenzofuran**:

Identifier	Value	Source
IUPAC Name	7-methyl-1-benzofuran	[5]
CAS Number	17059-52-8	[6]
Molecular Formula	C ₉ H ₈ O	[7][8]
Molecular Weight	132.16 g/mol	[5]
InChIKey	PHQXPPBIJBCIMI-UHFFFAOYSA-N	[6]

Physicochemical Properties

Understanding the physical and chemical properties of **7-Methylbenzofuran** is critical for its handling, synthesis, and application in research settings.

Property	Value	Notes
Boiling Point	190-191 °C	At 760 mm Hg[7]
Molecular Weight	132.16 g/mol	[7]
Flash Point	68.3 °C (155 °F)	Estimated[7]
Solubility	Soluble in alcohol	[7]
Water Solubility	208.7 mg/L at 25 °C	Estimated[7]
logP (o/w)	3.130	Estimated partition coefficient[7]

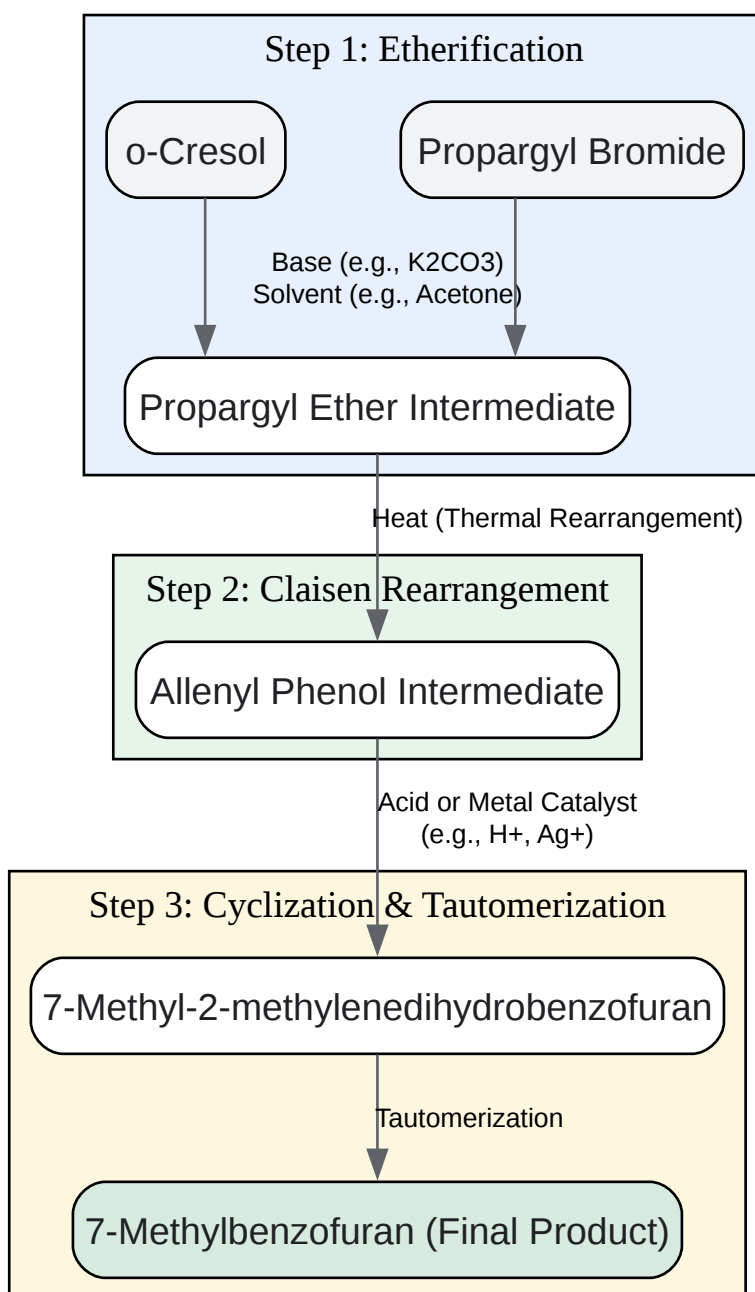
Synthesis of 7-Methylbenzofuran

The synthesis of substituted benzofurans is a well-established field in organic chemistry. While specific, high-yield syntheses for **7-Methylbenzofuran** are often proprietary or embedded within larger synthetic schemes, a general and robust approach involves the cyclization of an appropriately substituted precursor. A common strategy is the acid-catalyzed cyclization of a propargyl ether of a cresol.

General Synthetic Workflow: Perkin Rearrangement Logic

A representative synthesis can be conceptualized based on the Perkin rearrangement, which involves the base-catalyzed reaction of a salicylaldehyde with an acid anhydride. For **7-Methylbenzofuran**, a more direct modern approach often involves palladium-catalyzed coupling and cyclization strategies.

The diagram below outlines a generalized workflow for the synthesis of a substituted benzofuran, which can be adapted for **7-Methylbenzofuran** starting from o-cresol.



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Caption: Generalized synthetic workflow for **7-Methylbenzofuran**.

Detailed Experimental Protocol (Representative)

This protocol describes a plausible laboratory-scale synthesis of **7-Methylbenzofuran**.

Objective: To synthesize **7-Methylbenzofuran** via O-alkylation of o-cresol followed by cyclization.

Materials:

- o-Cresol
- Propargyl bromide (80% in toluene)
- Potassium carbonate (K_2CO_3), anhydrous
- Acetone, anhydrous
- Silver(I) carbonate (Ag_2CO_3)
- Dichloromethane (DCM), anhydrous
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate (for chromatography)

Procedure:

- Step 1: Synthesis of 1-(Prop-2-yn-1-yloxy)-2-methylbenzene.
 - To a stirred solution of o-cresol (1.0 eq) in anhydrous acetone, add anhydrous potassium carbonate (1.5 eq).
 - Slowly add propargyl bromide (1.1 eq) dropwise at room temperature.
 - Heat the reaction mixture to reflux and monitor by TLC until the starting material is consumed (typically 4-6 hours).
 - Cool the mixture, filter off the solids, and concentrate the filtrate under reduced pressure.
 - Purify the crude product by column chromatography to yield the propargyl ether intermediate.
- Step 2: Cyclization to **7-Methylbenzofuran**.

- Dissolve the intermediate from Step 1 (1.0 eq) in anhydrous dichloromethane.
- Add silver(I) carbonate (0.1 eq) to the solution.
- Stir the reaction at room temperature, monitoring by TLC for the formation of the product (typically 12-24 hours).
- Upon completion, filter the reaction mixture through a pad of Celite to remove the catalyst.
- Concentrate the filtrate under reduced pressure.
- Purify the resulting crude oil by flash column chromatography on silica gel (e.g., using a 99:1 hexanes:ethyl acetate eluent) to afford pure **7-Methylbenzofuran**.

Self-Validation: The identity and purity of the final product must be confirmed by ^1H NMR, ^{13}C NMR, and Mass Spectrometry, comparing the obtained data with established literature values.

Structural Elucidation via Spectroscopy

Spectroscopic analysis is indispensable for the unambiguous structural confirmation of **7-Methylbenzofuran**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule. The complete assignment of ^1H and ^{13}C NMR signals is crucial for structural verification and is typically achieved using a combination of 1D and 2D NMR experiments (COSY, HSQC, HMBC).^[9]

Expected ^1H and ^{13}C NMR Chemical Shifts (in CDCl_3):

Atom Position	¹ H Chemical Shift (ppm)	¹³ C Chemical Shift (ppm)
2	~7.6	~145
3	~6.7	~106
4	~7.2	~120
5	~7.1	~124
6	~7.0	~122
7	-	~129
3a	-	~128
7a	-	~154
-CH ₃ (at C7)	~2.5 (singlet)	~16

Note: These are approximate values. Actual shifts can vary based on solvent and concentration.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups and bond types present in a molecule. [10] For **7-Methylbenzofuran**, the spectrum is characterized by vibrations of the aromatic rings and the C-O-C ether linkage.

Characteristic IR Absorption Bands:

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
~3100-3000	C-H Stretch	Aromatic C-H
~2950-2850	C-H Stretch	Methyl (-CH ₃)
~1600-1450	C=C Stretch	Aromatic Ring
~1250-1050	C-O Stretch	Aryl Ether (C-O-C)
~850-750	C-H Bend	Out-of-plane bending for substituted benzene

Mass Spectrometry (MS)

Mass spectrometry provides the exact molecular weight and fragmentation pattern, which serves as a molecular fingerprint.

- Electron Ionization (EI-MS): The mass spectrum of **7-Methylbenzofuran** will show a prominent molecular ion (M^+) peak at $m/z = 132.16$.^{[6][11]} Key fragmentation patterns would involve the loss of a hydrogen atom to give a stable tropylium-like cation at $m/z = 131$, and potentially the loss of a methyl radical or CO.^[11]

Applications in Drug Discovery and Development

The benzofuran scaffold is considered a "privileged structure" in medicinal chemistry due to its ability to interact with a wide range of biological targets.^[2] Derivatives have shown significant potential as anticancer, antimicrobial, antioxidant, and anti-inflammatory agents.^{[2][3]}

Role as a Core Scaffold

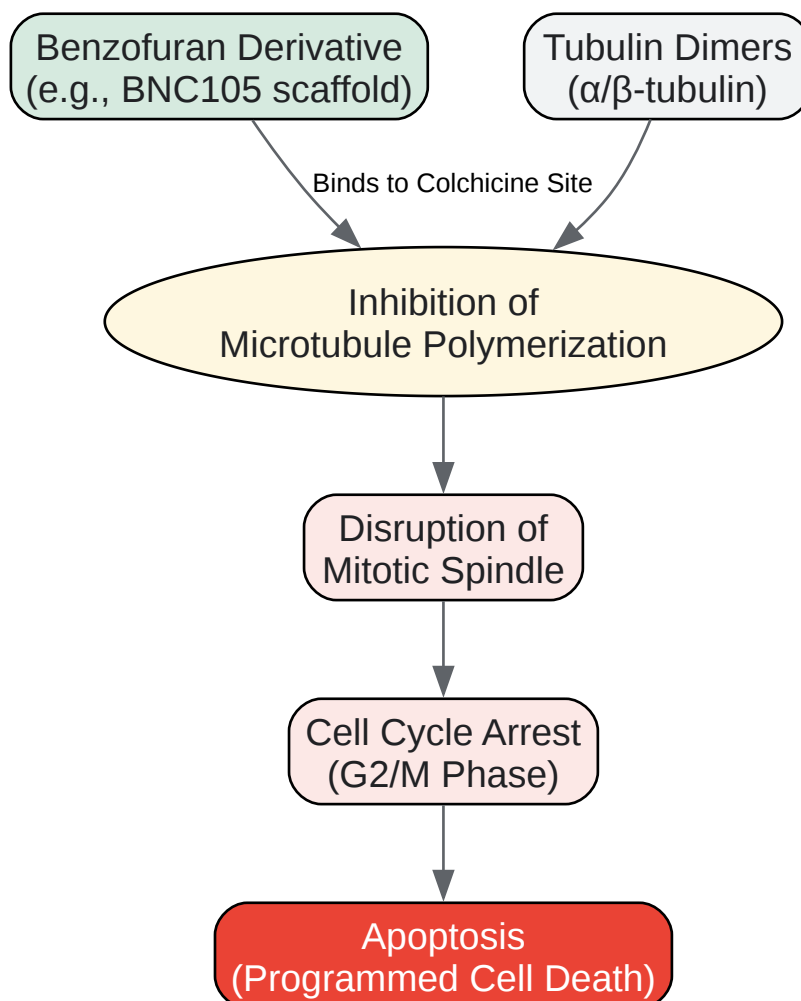
The 7-methyl substitution can influence the molecule's steric and electronic properties, which in turn affects its binding affinity to biological targets. For instance, in the development of anticancer agents, substitutions on the benzofuran ring are critical for modulating activity.^[1] While specific approved drugs containing the **7-Methylbenzofuran** moiety are not prominent, it serves as a crucial building block and intermediate in the synthesis of more complex, biologically active molecules.^[12]

The introduction of functional groups at the 7-position of the benzofuran ring has been shown to be a viable strategy for enhancing the anticancer activity of certain compounds.^[1] For example, the presence of a hydroxyl group at C7 can act as a hydrogen bond donor, improving interactions within a target's binding site.^[1] The 7-methyl group, while not a hydrogen bond donor, provides a lipophilic and sterically defined substituent that can be crucial for optimizing van der Waals interactions and metabolic stability.

Example Biological Pathway: Tubulin Polymerization Inhibition

Many benzofuran derivatives exert their anticancer effects by interfering with microtubule dynamics through tubulin binding. While **7-Methylbenzofuran** itself is not a tubulin inhibitor, it

serves as a scaffold for derivatives that are. The diagram below illustrates the general mechanism of action for such compounds.



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Caption: Mechanism of tubulin polymerization inhibition.

This pathway highlights how scaffolds like **7-Methylbenzofuran** can be elaborated to create potent anticancer agents that disrupt fundamental cellular processes. The 7-methyl group can play a role in orienting the molecule within the binding pocket, enhancing its inhibitory effect.

Conclusion

7-Methylbenzofuran is more than a simple methylated heterocyclic compound; it is a valuable building block with significant potential in synthetic and medicinal chemistry. Its well-defined

structure, accessible synthesis, and the proven biological relevance of its core scaffold make it a subject of ongoing interest for researchers. This guide has provided a comprehensive overview of its fundamental properties, analytical characterization, and its role in the broader context of drug discovery, offering a solid foundation for professionals engaged in advanced chemical and pharmaceutical research.

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